

Application Notes & Protocols: 4-Iodo-1,3-dimethyl-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-iodo-1,3-dimethyl-1H-pyrazole

CAS No.: 6647-97-8

Cat. No.: B1313950

[Get Quote](#)

A Versatile Synthetic Intermediate for Modern Drug Discovery

Introduction: The Strategic Value of the Pyrazole Scaffold

The pyrazole nucleus is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its ability to serve as a core structure in a multitude of biologically active compounds.^{[1][2]} Its unique electronic properties and metabolic stability have led to its incorporation into numerous FDA-approved drugs, including treatments for cancer, inflammatory diseases, and viral infections.^{[2][3]} Functionalized pyrazoles are not only integral to pharmaceuticals but also find applications in agrochemicals and materials science.^{[3][4]}

4-Iodo-1,3-dimethyl-1H-pyrazole emerges as a particularly valuable synthetic intermediate. The presence of the iodine atom at the C4 position provides a highly reactive handle for transition-metal-catalyzed cross-coupling reactions.^[1] The carbon-iodine bond is susceptible to oxidative addition to low-valent metal catalysts (e.g., Palladium(0)), making it an ideal electrophilic partner for a wide range of transformations.^[5] This guide provides detailed protocols and scientific rationale for the synthesis and application of **4-iodo-1,3-dimethyl-1H-**

pyrazole, designed for researchers and professionals in organic synthesis and drug development.

Physicochemical & Spectroscopic Profile

Proper characterization is a prerequisite for any synthetic application. Below is a summary of key identifiers for **4-iodo-1,3-dimethyl-1H-pyrazole**.

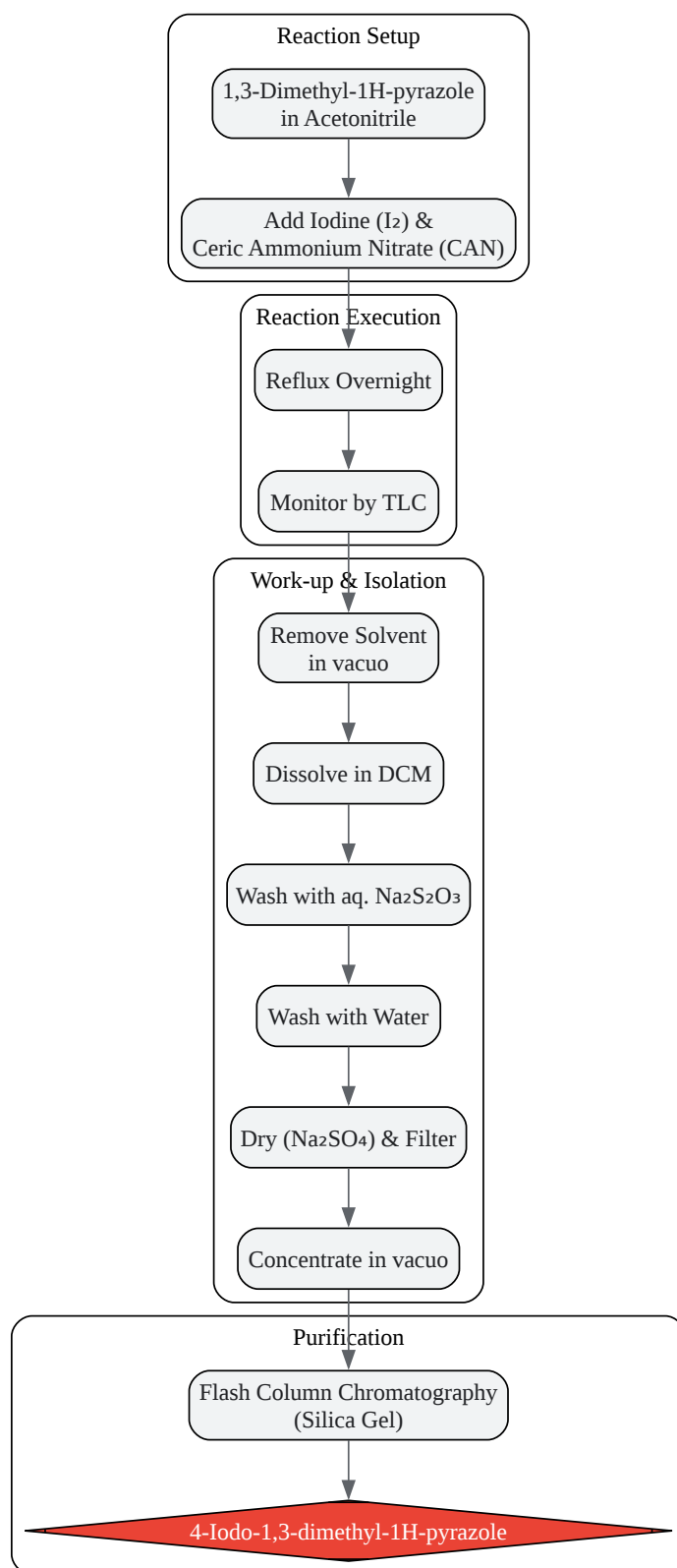
Property	Value	Source
CAS Number	6647-97-8	[1]
Molecular Formula	C ₅ H ₇ IN ₂	Bench Calculation
Molecular Weight	222.03 g/mol	[1]
Appearance	Expected to be a white to off-white solid	General knowledge
InChI Key	LBTIQTFUCOVWKY-UHFFFAOYSA-N	[1]

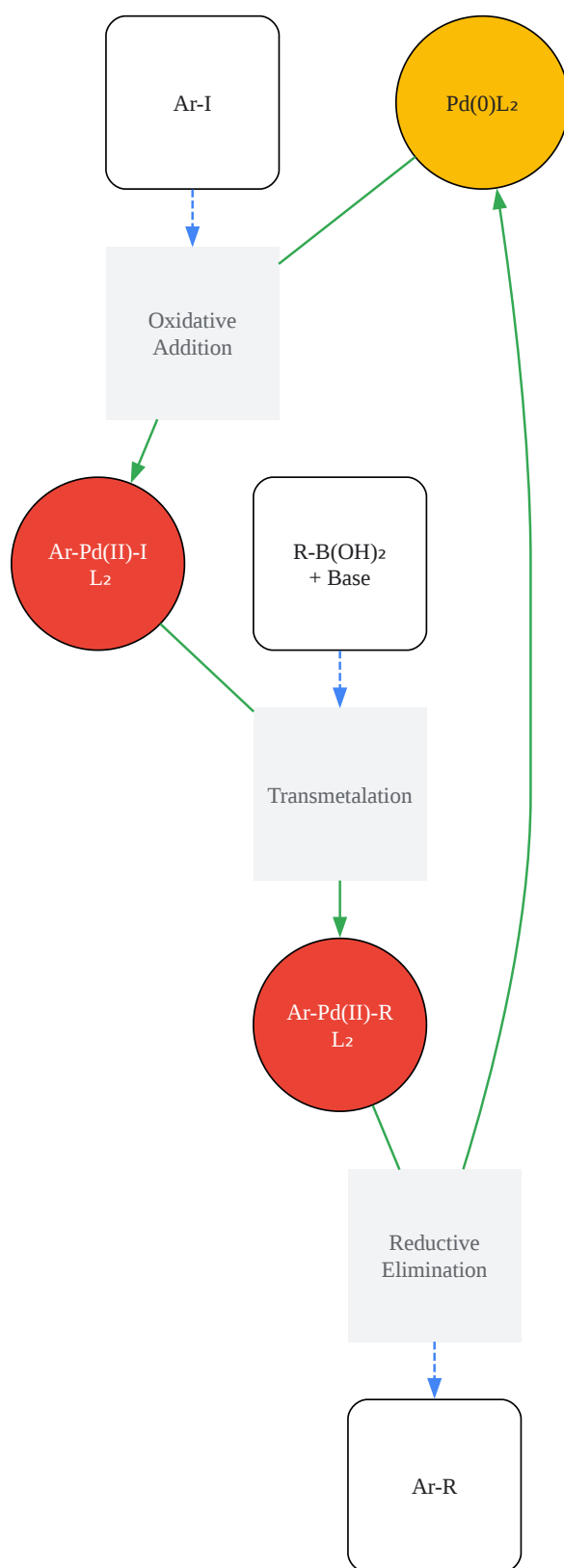
Spectroscopic Signatures: Based on analogous structures, the following spectroscopic characteristics can be anticipated:

- ¹H NMR: Two sharp singlets for the N-methyl and C-methyl protons, and a singlet for the C5-proton of the pyrazole ring.[6]
- ¹³C NMR: Resonances corresponding to the two methyl carbons, the three pyrazole ring carbons (with the C4-I carbon being significantly shifted), and the C5 carbon.[6]
- IR Spectroscopy: Characteristic peaks for C-H and C-N stretching within the heterocyclic ring.[6]

Synthesis of 4-iodo-1,3-dimethyl-1H-pyrazole

The most direct route to the title compound is the electrophilic iodination of the 1,3-dimethyl-1H-pyrazole precursor. The C4 position of the pyrazole ring is electron-rich and thus most susceptible to electrophilic attack.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. Pyrazole: an emerging privileged scaffold in drug discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. lifechemicals.com \[lifechemicals.com\]](https://www.lifechemicals.com)
- [4. allresearchjournal.com \[allresearchjournal.com\]](https://www.allresearchjournal.com)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [6. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- To cite this document: BenchChem. [Application Notes & Protocols: 4-Iodo-1,3-dimethyl-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1313950/docs#application-notes-protocols-4-iodo-1-3-dimethyl-1h-pyrazole\]](https://www.benchchem.com/product/b1313950/docs#application-notes-protocols-4-iodo-1-3-dimethyl-1h-pyrazole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)